

# Unraveling the Identity of BFE-61 for Safe Disposal

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## Compound of Interest

Compound Name: BFE-61

Cat. No.: B1666940

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Providing accurate and safe disposal procedures for any chemical substance is of paramount importance in a laboratory setting. A critical first step is the unambiguous identification of the substance in question. Our initial research indicates that the identifier "**BFE-61**" is associated with multiple, chemically distinct substances. To ensure the safety of researchers, scientists, and drug development professionals, it is imperative to clarify which specific chemical is being referenced before proceeding with disposal protocols.

The term "**BFE-61**" has been linked to the following compounds:

- Boron Trifluoride Etherate (BFE): A common reagent in organic synthesis, often abbreviated as BFE. It is a flammable, corrosive, and toxic compound with the CAS number 109-63-7 and chemical formula  $C_4H_{10}BF_3O$ .<sup>[1]</sup>
- INTERCHAR 2060 TROPICAL WHITE (Product Code: HFA061): This substance is described as a flammable liquid that can cause skin and eye irritation and is harmful to aquatic life.<sup>[2]</sup> It appears to be an industrial coating rather than a typical laboratory reagent.
- 1-Fluoro-2-(2-fluoroethoxy)ethane (Product Code: FC13-BFE): This compound has the CAS number 373-21-7.<sup>[3]</sup>
- Capstone™ FS-61 Fluorosurfactant: A substance that may cause an allergic skin reaction and is fatal if inhaled.<sup>[4]</sup>

- Iron-Boron Compounds: In scientific literature, "BFe" can refer to complexes containing boron and iron, such as  $\text{BFe}(\text{CO})_3^-$  or Iron Boride ( $\text{FeB}$ ).<sup>[5][6][7]</sup> These are typically subjects of specialized research and differ significantly from the other potential candidates.

Given the hazardous nature of these chemicals, providing a generic disposal procedure for "**BFE-61**" would be highly irresponsible. The correct disposal method is entirely dependent on the specific chemical's properties and the applicable regulations.

To receive accurate and safe disposal procedures, please identify the specific "**BFE-61**" you are working with by providing one or more of the following:

- Full Chemical Name
- CAS (Chemical Abstracts Service) Number
- A brief description of its application in your laboratory

Once the identity of the substance is confirmed, we will provide detailed, step-by-step disposal guidance, including any necessary safety precautions, personal protective equipment (PPE) requirements, and regulatory considerations. This will ensure the safe and compliant management of your chemical waste.

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## References

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